

Chromatographic Purity and Integrity Analysis by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: 6-(1H-pyrrol-1-yl)nicotinonitrile

CAS No.: 218157-81-4

Cat. No.: B1620712

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Principle & Rationale

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of a synthesized compound. For **6-(1H-pyrrol-1-yl)nicotinonitrile**, a reverse-phase HPLC (RP-HPLC) method is optimal. This technique separates the target compound from impurities based on differential partitioning between a nonpolar stationary phase (e.g., C18) and a polar mobile phase. The pyridine ring in the molecule has a pKa of approximately 5.2-6, meaning its ionization state, and therefore its retention, can be significantly influenced by the mobile phase pH.^[5] Controlling the pH is crucial for achieving sharp, symmetrical peaks and reproducible retention times.^[5]

Experimental Protocol: RP-HPLC

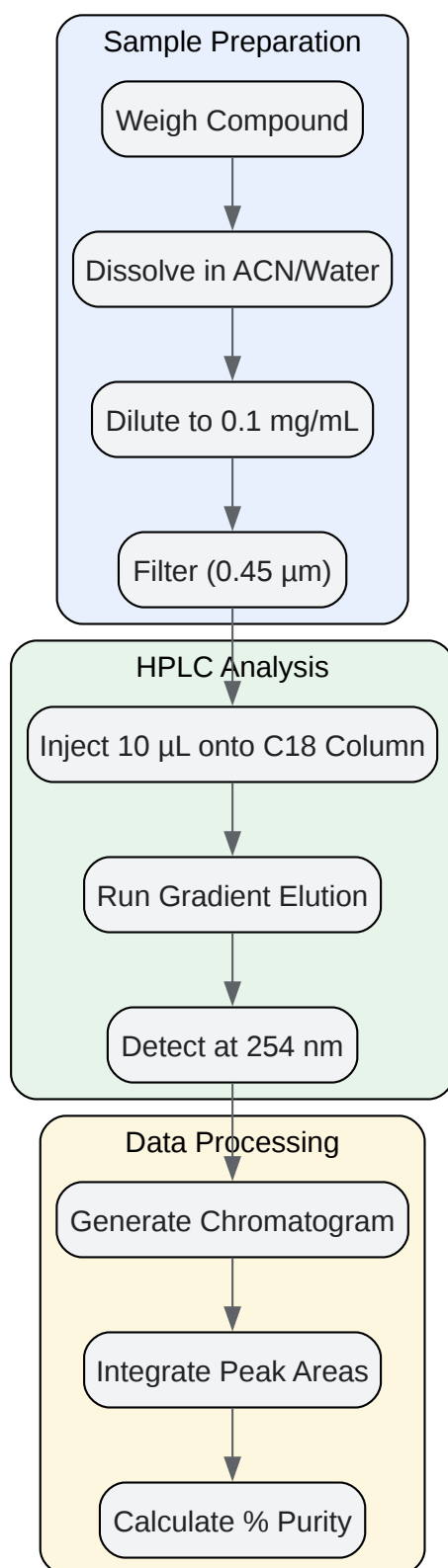
- Sample Preparation:
 - Accurately weigh approximately 1 mg of **6-(1H-pyrrol-1-yl)nicotinonitrile**.

- Dissolve in 1 mL of a 50:50 mixture of acetonitrile and water to create a 1 mg/mL stock solution.
- Further dilute to a working concentration of approximately 0.1 mg/mL using the mobile phase.
- Filter the final solution through a 0.45 µm syringe filter before injection.
- Instrumentation and Conditions:
 - A standard HPLC system equipped with a UV detector is suitable.[6] The UV detector is highly effective for aromatic molecules like the target compound.[6]

Parameter	Recommended Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Provides excellent retention and separation for moderately polar aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Formic acid acts as an ion-pairing agent and controls the pH to ensure consistent protonation of the pyridine nitrogen, improving peak shape. [7]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier providing good elution strength for this class of compounds.
Gradient	10% B to 90% B over 15 min	A gradient elution ensures that impurities with a wide range of polarities are eluted and detected.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, balancing analysis time and efficiency.
Column Temp.	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Detection	UV at 254 nm	Aromatic and heterocyclic systems strongly absorb UV light in this region. [8] [9]
Injection Vol.	10 µL	A typical injection volume for analytical HPLC.

Data Interpretation

The primary output is a chromatogram. For a pure sample, a single major peak corresponding to **6-(1H-pyrrol-1-yl)nicotinonitrile** should be observed. The purity can be calculated based on the area percentage of this peak relative to the total area of all peaks. Any additional peaks represent impurities or degradation products.



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Fig 1. Workflow for HPLC purity analysis.

Molecular Weight and Formula Confirmation by Mass Spectrometry (MS)

Principle & Rationale

Mass spectrometry is an indispensable tool for confirming the molecular weight and, by extension, the molecular formula of a compound. Electrospray Ionization (ESI) is a soft ionization technique ideal for polar, nitrogen-containing molecules like **6-(1H-pyrrol-1-yl)nicotinonitrile**, as it typically produces the protonated molecular ion $[M+H]^+$ with minimal fragmentation. This provides a direct and accurate measurement of the molecular mass.

Experimental Protocol: ESI-MS

- Sample Preparation:
 - Prepare a dilute solution of the compound (~10-20 $\mu\text{g/mL}$) in an appropriate solvent such as methanol or acetonitrile. The HPLC eluent is often directly compatible.
- Instrumentation and Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap
 - Scan Range: m/z 50 - 500
 - Capillary Voltage: 3-4 kV
 - Source Temperature: 100-150 $^{\circ}\text{C}$

Data Interpretation

The molecular formula for **6-(1H-pyrrol-1-yl)nicotinonitrile** is $\text{C}_{10}\text{H}_7\text{N}_3$.

- Monoisotopic Mass: 169.0640 g/mol

The expected primary ion in the positive-ion mass spectrum will be the protonated molecule $[M+H]^+$.

- Expected m/z: $169.0640 + 1.0078$ (mass of H^+) = 170.0718

High-resolution mass spectrometry (HRMS) can confirm the elemental composition by measuring the mass with high precision, which should match the calculated value for $[C_{10}H_8N_3]^+$. Fragmentation patterns, if observed, may include the loss of the nitrile group (-26 Da) or cleavage at the bond between the two heterocyclic rings.[\[10\]](#)[\[11\]](#)

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle & Rationale

NMR spectroscopy is the most powerful technique for unambiguous structure elucidation. 1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR reveals the chemical environment of each carbon atom. For **6-(1H-pyrrol-1-yl)nicotinonitrile**, NMR will confirm the substitution pattern on both the pyridine and pyrrole rings.

Experimental Protocol: 1H and ^{13}C NMR

- Sample Preparation:
 - Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$).
 - $DMSO-d_6$ is often preferred for nitrogen-containing heterocycles as it can prevent signal broadening of exchangeable protons.
 - Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm) if not already present in the solvent.
- Instrumentation and Conditions:
 - Spectrometer: 400 MHz or higher for better signal dispersion.
 - Experiments: Standard 1H (proton) and ^{13}C (carbon) acquisitions. 2D experiments like COSY and HSQC can be used for definitive assignments.

Data Interpretation and Expected Spectra

The structure contains 7 distinct proton environments and 10 distinct carbon environments.

^1H NMR (400 MHz, DMSO- d_6): Predicted chemical shifts and multiplicities.

Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration
H2' (Pyrrole)	~7.6 - 7.8	Triplet	2H
H3' (Pyrrole)	~6.3 - 6.5	Triplet	2H
H2 (Pyridine)	~8.8 - 9.0	Doublet	1H
H4 (Pyridine)	~8.2 - 8.4	Doublet of Doublets	1H
H5 (Pyridine)	~7.5 - 7.7	Doublet	1H

Note: The exact chemical shifts for pyrrole protons can vary.[\[12\]](#)[\[13\]](#)[\[14\]](#) The pyridine protons will show characteristic downfield shifts.

^{13}C NMR (100 MHz, DMSO- d_6): Predicted chemical shifts.

Carbon Assignment	Predicted δ (ppm)
$\text{C}\equiv\text{N}$ (Nitrile)	~117 - 119
C2', C5' (Pyrrole)	~120 - 122
C3', C4' (Pyrrole)	~110 - 112
C2 (Pyridine)	~152 - 154
C3 (Pyridine)	~106 - 108
C4 (Pyridine)	~140 - 142
C5 (Pyridine)	~120 - 122
C6 (Pyridine)	~155 - 157

Functional Group Identification by Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle & Rationale

FT-IR spectroscopy identifies the functional groups within a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations. It is a rapid and effective method to confirm the presence of key structural motifs like the nitrile group and the aromatic rings.

Experimental Protocol: FT-IR

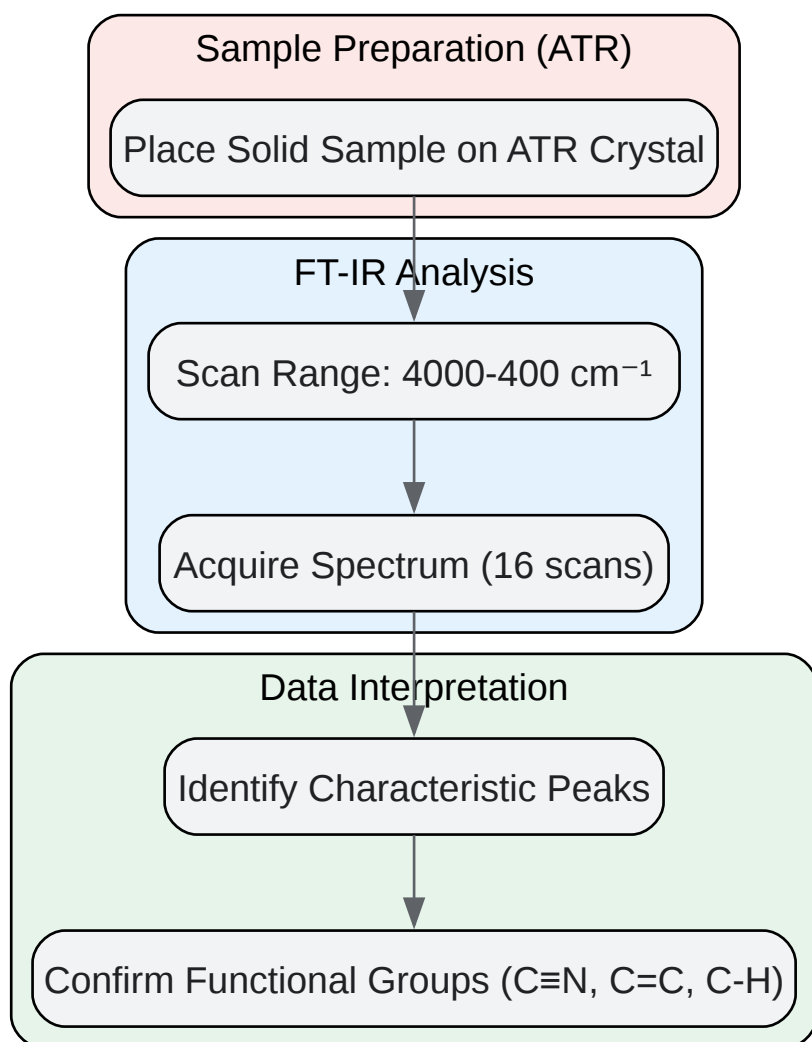
- Sample Preparation:
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This is the simplest and most common method.
 - KBr Pellet: Mix ~1 mg of the sample with ~100 mg of dry KBr powder. Grind to a fine powder and press into a transparent disk.
- Data Acquisition:
 - Scan the sample over a range of 4000-400 cm^{-1} .
 - Collect at least 16 scans to improve the signal-to-noise ratio.
 - Record the spectrum in transmittance or absorbance mode.

Data Interpretation

The IR spectrum will provide clear evidence for the key functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3100 - 3000	C-H stretch	Aromatic (Pyridine & Pyrrole)
~2240 - 2220	C≡N stretch	Nitrile
~1600 - 1450	C=C and C=N stretch	Aromatic Rings
~1400 - 1000	C-N stretch, C-H in-plane bend	Fingerprint Region

The most diagnostic peak is the sharp, intense C≡N stretch, which is characteristic of nitriles. [15][16][17] Its position confirms conjugation with the aromatic system.[17]



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Fig 2. Workflow for FT-IR functional group analysis.

Analysis of Electronic Transitions by UV-Visible Spectroscopy

Principle & Rationale

UV-Vis spectroscopy measures the absorption of UV or visible light, which corresponds to electronic transitions within the molecule. For **6-(1H-pyrrol-1-yl)nicotinonitrile**, the conjugated π -electron system spanning both heterocyclic rings will give rise to characteristic absorption bands, primarily due to $\pi \rightarrow \pi^*$ transitions.[8] The presence of nitrogen heteroatoms also allows for weaker $n \rightarrow \pi^*$ transitions.[8] This technique is useful for quantitative analysis (using the Beer-Lambert law) and for confirming the integrity of the chromophore.

Experimental Protocol: UV-Vis

- Sample Preparation:
 - Prepare a stock solution of known concentration (e.g., 1 mg/mL) in a UV-transparent solvent like ethanol or acetonitrile.
 - Perform serial dilutions to obtain a concentration that gives a maximum absorbance between 0.2 and 0.8 AU (typically in the μM range).
- Data Acquisition:
 - Use a dual-beam spectrophotometer.
 - Use the pure solvent as a blank reference.
 - Scan the sample from 200 to 400 nm.

Data Interpretation

The spectrum is expected to show strong absorption bands characteristic of heteroaromatic systems.[9]

- $\pi \rightarrow \pi$ transitions:* Expect strong absorption bands (high molar absorptivity, ϵ) likely in the 200-280 nm range. The conjugation between the pyridine and pyrrole rings will likely cause a red shift (shift to longer wavelength) compared to the individual heterocycles.[8]
- $n \rightarrow \pi$ transitions:* A weaker absorption band may be observed at a longer wavelength (>270 nm) due to the lone pair electrons on the nitrogen atoms.[8]

The position of the maximum absorbance (λ_{max}) is a characteristic property of the compound's chromophore.

Conclusion

The comprehensive characterization of **6-(1H-pyrrol-1-yl)nicotinonitrile** requires an integrated approach employing multiple analytical techniques. HPLC confirms the purity, while mass spectrometry validates the molecular weight and formula. ^1H and ^{13}C NMR spectroscopy provide definitive structural elucidation, and FT-IR confirms the presence of key functional groups. Finally, UV-Vis spectroscopy characterizes the electronic properties of the conjugated system. Together, these methods provide a robust and self-validating analytical package, ensuring the quality and identity of the compound for its application in research and drug development.

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